

Application Notes and Protocols for the Biotransformation of (+)-alpha-Longipinene

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Compound of Interest

Compound Name: (+)-alpha-Longipinene

Cat. No.: B1194234

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These application notes provide a comprehensive overview and detailed protocols for the biotransformation of the sesquiterpene **(+)-alpha-longipinene** using the microbial catalyst *Aspergillus niger*. This process offers a regioselective method to produce novel oxygenated terpenoids with potential applications in the pharmaceutical and fragrance industries.

Introduction

Biotransformation utilizes biological systems, such as microorganisms and enzymes, to perform chemical modifications on organic compounds. This approach is particularly valuable for generating complex, chiral molecules that are challenging to synthesize through traditional chemical methods. The fungus *Aspergillus niger* is a versatile and widely used biocatalyst known for its ability to hydroxylate a variety of substrates, including terpenes.

The regioselective oxidation of **(+)-alpha-longipinene** by *Aspergillus niger* (NBRC 4414) has been shown to yield novel, value-added terpenoids.^[1] This process introduces hydroxyl and carbonyl functionalities at specific positions on the **(+)-alpha-longipinene** scaffold, leading to the formation of dihydroxy and hydroxy-keto derivatives. These modifications can significantly alter the biological activity and physicochemical properties of the parent compound, opening avenues for the development of new therapeutic agents and fragrance compounds.

Products of Biotransformation

The biotransformation of **(+)-alpha-longipinene** (1) by *Aspergillus niger* results in the formation of three primary oxidized products.[1]

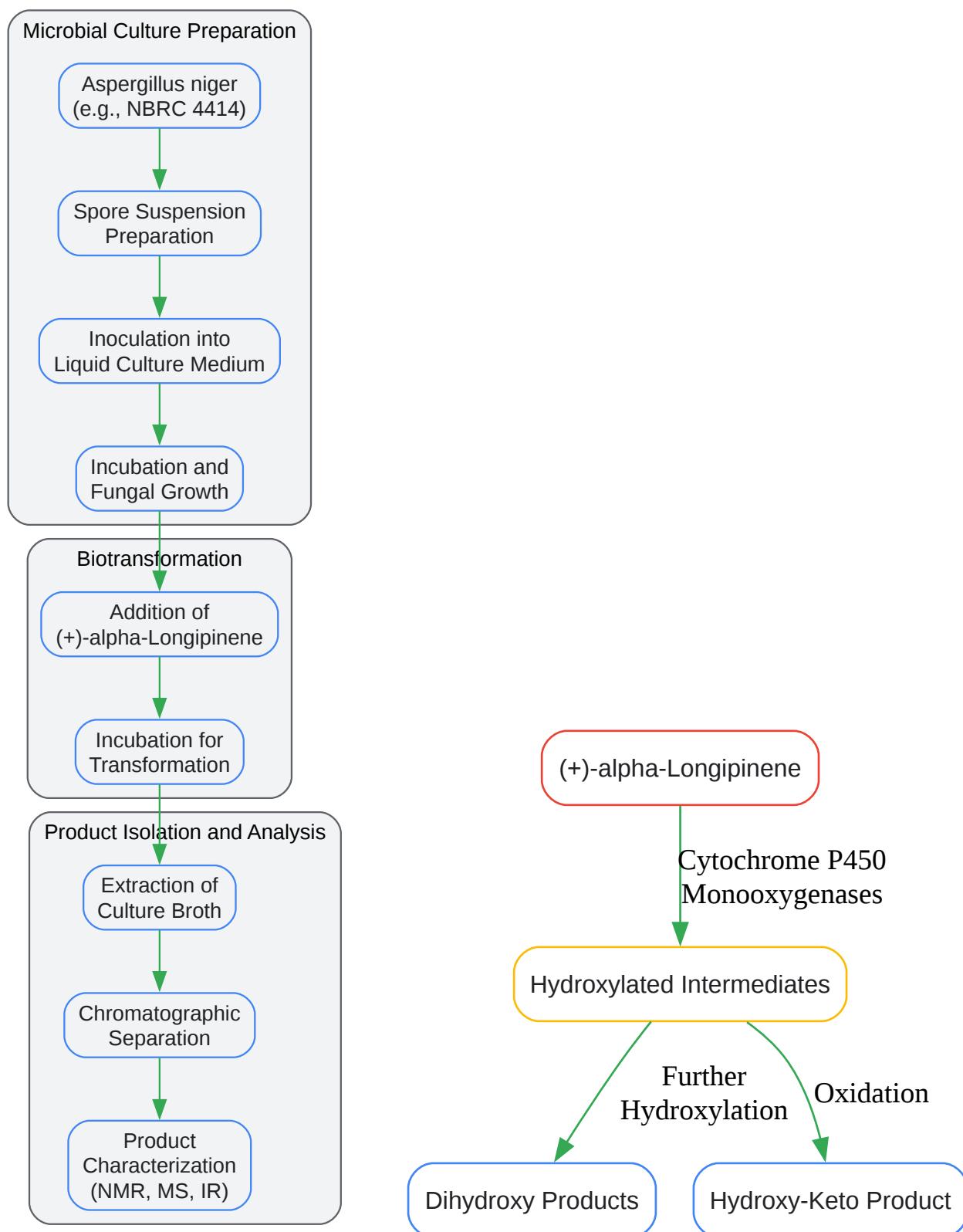
Table 1: Products of **(+)-alpha-Longipinene** Biotransformation by *Aspergillus niger*

Product ID	Compound Name	Chemical Structure (if available)
2	(+)-(5S)-5,12-dihydroxy-alpha-longipinene	Structure not available in search results
3	(-)-(5R)-5,12-dihydroxy-alpha-longipinene	Structure not available in search results
4	(+)-12-hydroxy-alpha-longipinen-5-one	Structure not available in search results

Note: The quantitative yields for these products were not available in the public abstracts of the cited literature. The following protocols are based on general procedures for terpene biotransformation by *Aspergillus niger* and may require optimization for maximal yield of the desired products.

Experimental Workflow

The overall experimental workflow for the biotransformation of **(+)-alpha-longipinene** is depicted in the following diagram.



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References

- 1. Regioselective oxidation of (+)-alpha-longipinene by *Aspergillus niger* - PubMed [pubmed.ncbi.nlm.nih.gov]
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